

# An In-depth Technical Guide to Methyl 4-(2-aminoethoxy)-2-chlorobenzoate

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## Compound of Interest

Compound Name: *Methyl 4-(2-aminoethoxy)-2-chlorobenzoate*

Cat. No.: *B1404309*

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CAS Number: 2228568-74-7

This technical guide provides a comprehensive overview of **Methyl 4-(2-aminoethoxy)-2-chlorobenzoate**, a chemical compound of interest to researchers and professionals in the fields of drug development and scientific research. Due to the limited availability of public domain data for this specific molecule, this guide presents a proposed synthesis pathway, physicochemical properties of the target compound and a key precursor, and a detailed, hypothetical experimental protocol.

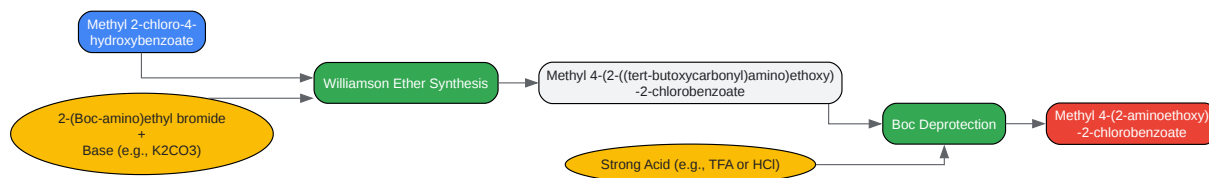
## Physicochemical Properties

Quantitative data for **Methyl 4-(2-aminoethoxy)-2-chlorobenzoate** and its likely precursor, Methyl 2-chloro-4-hydroxybenzoate, are summarized in the table below for comparative analysis. The properties for the target compound are largely computed due to a lack of published experimental data.

Property	Methyl 4-(2-aminoethoxy)-2-chlorobenzoate	Methyl 2-chloro-4-hydroxybenzoate
CAS Number	2228568-74-7	104253-44-3
Molecular Formula	C <sub>10</sub> H <sub>12</sub> ClNO <sub>3</sub>	C <sub>8</sub> H <sub>7</sub> ClO <sub>3</sub>
Molecular Weight	229.66 g/mol	186.59 g/mol
Appearance	Not available	Not available
Melting Point	Not available	Not available
Boiling Point	Not available	Not available
Solubility	Not available	Not available
InChI Key	XMEIBMBDFVFTP K-UHFFFAOYSA-N	Not available
SMILES	COC(=O)C1=CC=C(O)C=C1Cl CCN	COC(=O)C1=CC=C(O)C=C1Cl

## Proposed Synthesis of Methyl 4-(2-aminoethoxy)-2-chlorobenzoate

A plausible and efficient method for the synthesis of **Methyl 4-(2-aminoethoxy)-2-chlorobenzoate** involves a two-step process commencing with the etherification of Methyl 2-chloro-4-hydroxybenzoate. This proposed workflow is outlined below.



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Proposed synthesis workflow for **Methyl 4-(2-aminoethoxy)-2-chlorobenzoate**.

## Experimental Protocols

The following is a detailed, hypothetical experimental protocol for the proposed synthesis of **Methyl 4-(2-aminoethoxy)-2-chlorobenzoate**.

Step 1: Synthesis of Methyl 4-(2-((tert-butoxycarbonyl)amino)ethoxy)-2-chlorobenzoate

- **Reaction Setup:** To a solution of Methyl 2-chloro-4-hydroxybenzoate (1.0 eq) in a polar aprotic solvent such as dimethylformamide (DMF), add a suitable base, for instance, potassium carbonate (K<sub>2</sub>CO<sub>3</sub>, 2.0 eq).
- **Addition of Reagent:** To this stirring suspension, add 2-(Boc-amino)ethyl bromide (1.2 eq) dropwise at room temperature.
- **Reaction Conditions:** Heat the reaction mixture to 60-80 °C and monitor the progress by thin-layer chromatography (TLC).
- **Work-up and Isolation:** Upon completion, cool the reaction mixture to room temperature and pour it into ice-water. Extract the aqueous layer with an organic solvent like ethyl acetate. Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by column chromatography on silica gel to obtain the protected intermediate.

Step 2: Synthesis of **Methyl 4-(2-aminoethoxy)-2-chlorobenzoate** (Final Product)

- **Deprotection:** Dissolve the purified Methyl 4-(2-((tert-butoxycarbonyl)amino)ethoxy)-2-chlorobenzoate from the previous step in a suitable solvent such as dichloromethane (DCM).
- **Acidic Treatment:** Add a strong acid, for example, trifluoroacetic acid (TFA) or a solution of hydrochloric acid (HCl) in dioxane, to the solution at 0 °C.

- **Reaction Progression:** Allow the reaction to warm to room temperature and stir until the deprotection is complete, as indicated by TLC.
- **Isolation of Product:** Remove the solvent and excess acid under reduced pressure. The resulting residue can be triturated with diethyl ether to yield the desired product, which may be further purified by recrystallization or chromatography if necessary.

## Biological Activity and Signaling Pathways

Currently, there is no publicly available information regarding the biological activity or the mechanism of action for **Methyl 4-(2-aminoethoxy)-2-chlorobenzoate**. Researchers are encouraged to perform initial screenings to determine its potential pharmacological profile.

## Conclusion

This technical guide provides the essential information currently available for **Methyl 4-(2-aminoethoxy)-2-chlorobenzoate**, including its CAS number and physicochemical properties. In the absence of published experimental data, a plausible and detailed synthesis protocol has been proposed to aid researchers in its preparation. Further studies are warranted to elucidate the experimental properties, biological activity, and potential applications of this compound.

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